

Step-by-Step Guide for Preparing D(+)-Raffinose Pentahydrate Solutions

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Compound of Interest

Compound Name: *D(+)-Raffinose pentahydrate*

Cat. No.: *B15602998*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the preparation of **D(+)-Raffinose pentahydrate** solutions for use in various research, scientific, and drug development applications. **D(+)-Raffinose pentahydrate** is a trisaccharide composed of galactose, glucose, and fructose, widely utilized as a carbon source in microbiology, a cryoprotectant for cell preservation, and a component in various biochemical assays.^{[1][2]}

Physicochemical Properties and Handling

D(+)-Raffinose pentahydrate is a white crystalline powder.^[3] Key properties are summarized in the table below. It is important to handle the compound in a clean, dry environment as it is hygroscopic.^[3] While not classified as a hazardous substance, standard laboratory personal protective equipment (PPE), including safety glasses and gloves, should be worn during handling.^[4]

Quantitative Data Summary

A summary of the key quantitative data for **D(+)-Raffinose pentahydrate** is provided in Table 1. This information is essential for accurate solution preparation.

Property	Value	References
Molecular Formula	$C_{18}H_{32}O_{16} \cdot 5H_2O$	[1]
Molecular Weight	594.51 g/mol	[1]
Appearance	White crystalline powder	[3]
Solubility in Water	0.1 g/mL (100 mg/mL)	[1]
Solubility in DMSO	~20 mg/mL	[3]
Solubility in Ethanol	~0.1 mg/mL	[3]
Melting Point	78-80 °C	[1]
Storage (Solid)	Room temperature (10-30°C) in a dry place	[1][5]

Table 1: Quantitative Data for **D(+)-Raffinose Pentahydrate**

Experimental Protocols

This section provides detailed step-by-step protocols for preparing various types of **D(+)-Raffinose pentahydrate** solutions.

Preparation of a Molar Stock Solution (e.g., 1 M)

This protocol describes the preparation of a 1 Molar (M) stock solution of **D(+)-Raffinose pentahydrate** in water.

Materials:

- **D(+)-Raffinose pentahydrate** (MW: 594.51 g/mol)
- High-purity water (e.g., distilled, deionized, or molecular biology grade)
- Volumetric flask (appropriate volume)
- Magnetic stirrer and stir bar

- Weighing paper or boat
- Spatula
- Analytical balance

Procedure:

- Calculate the required mass: To prepare a 1 M solution, you will need 594.51 grams of **D(+)-Raffinose pentahydrate** per liter of solution. For a smaller volume, adjust the mass accordingly.
 - Formula: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$
 - Example for 100 mL of 1 M solution: $1 \text{ mol/L} \times 594.51 \text{ g/mol} \times 0.1 \text{ L} = 59.45 \text{ g}$
- Weigh the **D(+)-Raffinose pentahydrate**: Accurately weigh the calculated amount of **D(+)-Raffinose pentahydrate** using an analytical balance.
- Dissolve the powder:
 - Add approximately half of the final desired volume of high-purity water to the volumetric flask.
 - Carefully transfer the weighed powder into the flask.
 - Add a magnetic stir bar and place the flask on a magnetic stirrer.
 - Stir the solution until the powder is completely dissolved. Gentle heating (e.g., in a 30-40°C water bath) can aid dissolution for higher concentrations, but ensure the solution cools to room temperature before the final volume adjustment.
- Adjust to the final volume: Once the solute is fully dissolved and the solution has returned to room temperature, add high-purity water to the volumetric flask until the meniscus reaches the calibration mark.
- Homogenize the solution: Cap the flask and invert it several times to ensure the solution is thoroughly mixed and homogenous.

Preparation of a Weight/Volume (w/v) Percentage Solution (e.g., 20% w/v)

This protocol outlines the preparation of a 20% (w/v) **D(+)-Raffinose pentahydrate** solution, which is commonly used in applications like cryopreservation.[6]

Materials:

- **D(+)-Raffinose pentahydrate**
- High-purity water
- Graduated cylinder or volumetric flask
- Beaker
- Magnetic stirrer and stir bar
- Analytical balance

Procedure:

- Calculate the required mass: A 20% (w/v) solution contains 20 grams of solute for every 100 mL of the final solution volume.
 - Formula: $\text{Mass (g)} = (\text{Desired \% w/v} / 100) \times \text{Final Volume (mL)}$
 - Example for 50 mL of 20% w/v solution: $(20 / 100) \times 50 \text{ mL} = 10 \text{ g}$
- Weigh the **D(+)-Raffinose pentahydrate**: Accurately weigh the calculated mass of the powder.
- Dissolve the powder:
 - Measure out approximately 80% of the final volume of high-purity water and transfer it to a beaker.
 - Add the weighed **D(+)-Raffinose pentahydrate** to the water.

- Place a magnetic stir bar in the beaker and stir until the powder is completely dissolved.
- Adjust to the final volume: Transfer the dissolved solution to a graduated cylinder or volumetric flask. Rinse the beaker with a small amount of water and add the rinsing to the flask to ensure all the solute is transferred. Add water to reach the final desired volume.
- Homogenize the solution: Mix the solution thoroughly by inverting the capped flask or stirring.

Sterile Filtration

For applications requiring a sterile solution, such as cell culture, the prepared **D(+)-Raffinose pentahydrate** solution should be filter-sterilized.

Materials:

- Prepared **D(+)-Raffinose pentahydrate** solution
- Sterile syringe
- Sterile syringe filter (0.2 μm or 0.22 μm pore size)
- Sterile collection vessel (e.g., bottle or tube)

Procedure:

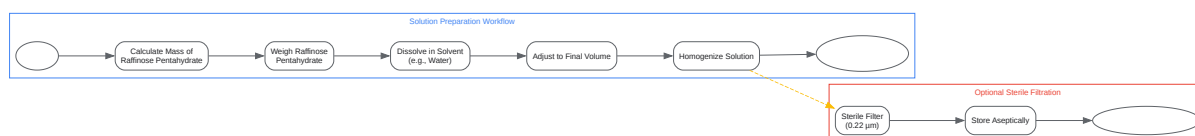
- Aseptically attach the filter: In a sterile environment (e.g., a laminar flow hood), aseptically attach the sterile syringe filter to the tip of the syringe.
- Draw the solution: Draw the prepared **D(+)-Raffinose pentahydrate** solution into the syringe.
- Filter the solution: Carefully push the plunger of the syringe to pass the solution through the filter into the sterile collection vessel.
- Label and store: Label the sterile solution with the name, concentration, and date of preparation. Store as recommended in the section below.

Storage and Stability

- Solid: **D(+)-Raffinose pentahydrate** powder is stable when stored at room temperature in a tightly sealed container to protect it from moisture.[7]
- Aqueous Solutions: For short-term storage, aqueous solutions can be kept at 2-8°C for up to a few days. For long-term storage, it is recommended to aliquot the solution into smaller, single-use volumes and store them frozen at -20°C.[8] Avoid repeated freeze-thaw cycles. It is not recommended to store aqueous solutions for more than one day at room temperature. [3]

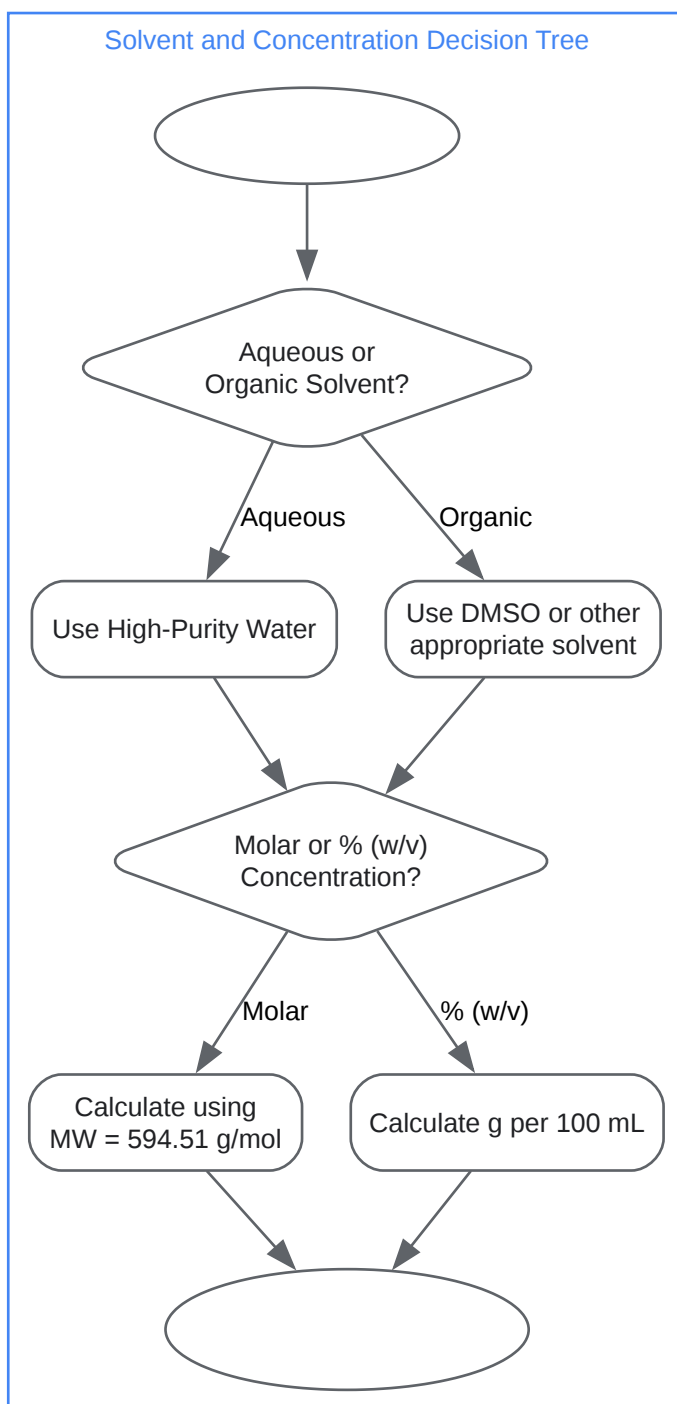
Visualizations

The following diagrams illustrate the experimental workflow and a decision-making process for preparing **D(+)-Raffinose pentahydrate** solutions.



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Caption: Workflow for preparing **D(+)-Raffinose pentahydrate** solutions.



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